

(Cyclobutylmethyl)hydrazine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: (Cyclobutylmethyl)hydrazine

CAS No.: 894101-37-2

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Introduction: Unveiling a Versatile Building Block

(Cyclobutylmethyl)hydrazine is a substituted hydrazine derivative that holds significant potential as a versatile building block in synthetic and medicinal chemistry. Its unique structural motif, combining a strained cyclobutyl ring with the reactive hydrazine functionality, offers a compelling scaffold for the development of novel chemical entities. Hydrazine and its derivatives are recognized for their diverse pharmacological activities, including roles as antiviral, antimicrobial, and anticancer agents.[1] The incorporation of the cyclobutylmethyl group can impart favorable physicochemical properties, such as lipophilicity and metabolic stability, making this compound a valuable intermediate for drug discovery and agrochemical research. This guide provides an in-depth exploration of the chemical properties, synthesis, reactivity, and potential applications of **(cyclobutylmethyl)hydrazine**, tailored for researchers and professionals in the chemical and pharmaceutical sciences.

Physicochemical and Spectroscopic Profile

Understanding the fundamental properties of **(cyclobutylmethyl)hydrazine** is paramount for its effective utilization in research and development.

Core Chemical Identifiers

- Chemical Formula: C₅H₁₂N₂
- Molecular Weight: 100.16 g/mol
- CAS Number: 742673-64-9

Predicted Physicochemical Properties

While extensive experimental data for **(cyclobutylmethyl)hydrazine** is not readily available in the public domain, computational predictions provide valuable insights into its physical characteristics.

Property	Predicted Value	Source
Boiling Point	168.4 ± 7.0 °C	ChemBK
Density	0.98 ± 0.1 g/cm ³	ChemBK
pKa	8.08 ± 0.20	ChemBK

Table 1: Predicted Physicochemical Properties of **(Cyclobutylmethyl)hydrazine**.

Spectroscopic Characterization: A Predictive Overview

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **(cyclobutylmethyl)hydrazine**. While specific experimental spectra are not widely published, a predictive analysis based on established principles of NMR and mass spectrometry can guide researchers in its identification.

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to exhibit characteristic signals corresponding to the cyclobutylmethyl and hydrazine protons. The methylene protons adjacent to the hydrazine nitrogen would likely appear as a doublet, shifted downfield due to the electron-withdrawing effect of the nitrogen atoms. The protons of the cyclobutyl ring would present as a complex multiplet. The N-H protons of the hydrazine group would appear as broad singlets, and their chemical shift could be concentration and solvent-dependent.

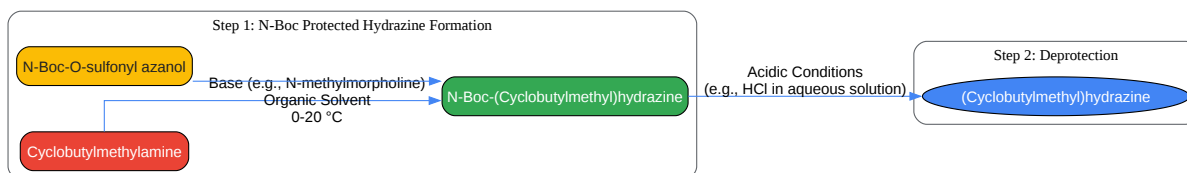
- ¹³C NMR Spectroscopy: The carbon NMR spectrum would show distinct signals for the methylene carbon attached to the hydrazine group and the carbons of the cyclobutyl ring.
- Mass Spectrometry: Electron ionization mass spectrometry (EI-MS) would likely show a molecular ion peak (M⁺) at m/z 100. Fragmentation patterns would be expected to involve the loss of the cyclobutylmethyl radical or cleavage of the N-N bond. For enhanced sensitivity and chromatographic performance, derivatization is often employed for the analysis of alkylhydrazines by LC-MS/MS.[2]

Synthesis and Manufacturing: A Strategic Approach

The synthesis of **(cyclobutylmethyl)hydrazine** can be approached through established methodologies for the preparation of alkylhydrazines. A plausible and efficient route involves the conversion of a primary amine to the corresponding hydrazine.

Proposed Synthetic Pathway

A robust method for the synthesis of alkylhydrazines involves the electrophilic amination of a primary amine.[3] This can be adapted for the preparation of **(cyclobutylmethyl)hydrazine** from cyclobutylmethylamine. A particularly effective approach utilizes an N-Boc protected hydroxylamine derivative, followed by deprotection.



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Figure 1: Proposed two-step synthesis of **(Cyclobutylmethyl)hydrazine**.

Detailed Experimental Protocol (Hypothetical)

The following protocol is a generalized procedure based on analogous syntheses of substituted hydrazines and should be optimized for specific laboratory conditions.

Step 1: Synthesis of N-Boc-(Cyclobutylmethyl)hydrazine

- To a stirred solution of cyclobutylmethylamine (1.0 eq) and N-methylmorpholine (1.1 eq) in a suitable organic solvent (e.g., dichloromethane or acetonitrile) at 0 °C, add a solution of N-Boc-O-p-toluenesulfonyl azanol (1.05 eq) in the same solvent dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or LC-MS.
- Upon completion, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford N-Boc-(cyclobutylmethyl)hydrazine.

Step 2: Deprotection to (Cyclobutylmethyl)hydrazine

- Dissolve the N-Boc-(cyclobutylmethyl)hydrazine from Step 1 in a suitable solvent (e.g., methanol or dioxane).
- Add an excess of a strong acid, such as hydrochloric acid (as a solution in water or an organic solvent), to the solution.
- Stir the mixture at room temperature for 2-4 hours, or until deprotection is complete as indicated by TLC or LC-MS.
- Neutralize the reaction mixture with a base (e.g., sodium hydroxide solution) and extract the product with an appropriate organic solvent.

- Dry the organic extract, concentrate under reduced pressure, and purify by distillation or crystallization to yield **(cyclobutylmethyl)hydrazine**.

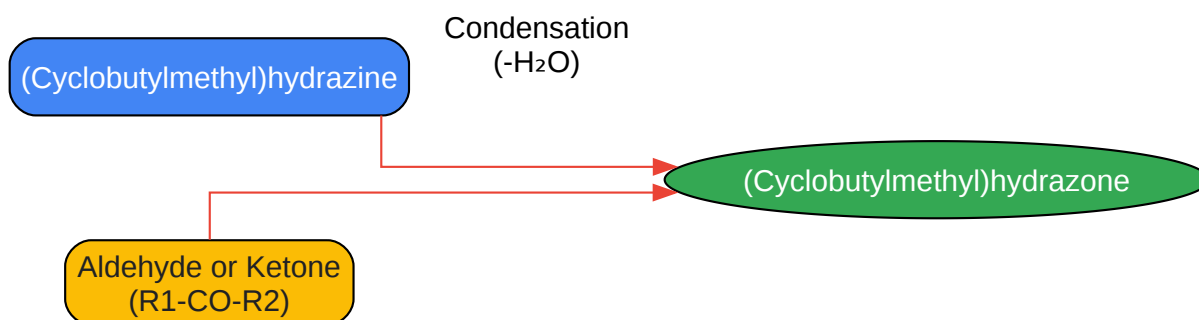
Causality Behind Experimental Choices: The use of a Boc protecting group is a strategic choice to control the reactivity of the hydrazine moiety and prevent side reactions. The subsequent deprotection under acidic conditions is a standard and efficient method for removing the Boc group.

Chemical Reactivity and Synthetic Utility

The chemical behavior of **(cyclobutylmethyl)hydrazine** is primarily dictated by the nucleophilic nature of the hydrazine functional group.

Hydrazone Formation: A Gateway to Heterocycles

A cornerstone reaction of hydrazines is their condensation with aldehydes and ketones to form hydrazones.^[4] This reaction is fundamental to the construction of various heterocyclic systems, which are prevalent in pharmaceuticals and agrochemicals.



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Figure 2: General scheme for hydrazone formation.

This reaction typically proceeds under mild acidic or basic conditions and is often a high-yielding transformation. The resulting hydrazones are stable intermediates that can undergo further cyclization reactions to generate pyrazoles, indazoles, and other important heterocyclic scaffolds.^{[5][6]}

Reducing Agent Properties

Hydrazine and its derivatives are well-known reducing agents.[7]

(Cyclobutylmethyl)hydrazine can be expected to participate in reactions such as the Wolff-Kishner reduction of carbonyl compounds to their corresponding alkanes, although milder and more selective reagents are often preferred in modern synthesis.[8]

Potential Applications in Drug Discovery and Materials Science

The structural features of **(cyclobutylmethyl)hydrazine** make it an attractive candidate for various applications.

- **Pharmaceuticals:** The hydrazide-hydrazone moiety is a recognized pharmacophore with a broad spectrum of biological activities.[9] The incorporation of the cyclobutylmethyl group can enhance drug-like properties. This scaffold could be explored for the development of novel therapeutics targeting cancer, infectious diseases, and inflammatory conditions.[1]
- **Agrochemicals:** Many successful pesticides and herbicides contain hydrazine or heterocyclic moieties derived from hydrazine.[5] **(Cyclobutylmethyl)hydrazine** could serve as a precursor for the synthesis of new agrochemicals with improved efficacy and environmental profiles.
- **Materials Science:** Hydrazine derivatives are used in the synthesis of polymers and as blowing agents.[5] The unique structure of **(cyclobutylmethyl)hydrazine** might find applications in the development of specialty polymers with tailored properties.

Safety, Handling, and Storage

(Cyclobutylmethyl)hydrazine, like other hydrazine derivatives, should be handled with caution due to its potential toxicity and reactivity.

- **Toxicity:** Hydrazines are generally considered toxic and may be harmful if swallowed, inhaled, or in contact with skin.[9] They can cause irritation to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be conducted in a well-ventilated fume hood.

- Flammability: **(Cyclobutylmethyl)hydrazine** is a flammable liquid and can form explosive mixtures with air.[6] It should be kept away from heat, sparks, and open flames.
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid chlorides, and acid anhydrides, as these can lead to vigorous and potentially hazardous reactions.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Conclusion

(Cyclobutylmethyl)hydrazine is a promising chemical entity with a rich potential for applications in various fields of chemical science. Its synthesis is achievable through established methods, and its reactivity, centered around the versatile hydrazine group, opens doors to a wide array of complex molecules, particularly heterocyclic compounds of medicinal interest. As research continues to uncover the full scope of its utility, **(cyclobutylmethyl)hydrazine** is poised to become a valuable tool in the arsenal of synthetic chemists and drug discovery professionals.

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